

A comparative study of the environmental impact of different sulfenamide accelerators

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Compound of Interest

Compound Name:	Morpholinyl mercaptobenzothiazole
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A Comparative Environmental Impact Study of Sulfenamide Accelerators

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the environmental impact of four common sulfenamide accelerators used in the rubber industry: N-cyclohexyl-2-benzothiazole sulfenamide (CBS), N-tert-butyl-2-benzothiazole sulfenamide (TBBS), N,N-dicyclohexyl-2-benzothiazole sulfenamide (DCBS), and 2-(Morpholinothio)benzothiazole (MOR). The selection of an appropriate accelerator involves a trade-off between vulcanization performance and environmental and health impacts. This document aims to provide the necessary data and experimental context to support informed decision-making in research and product development.

A primary environmental concern associated with sulfenamide accelerators is their potential to degrade into 2-mercaptobenzothiazole (MBT), a substance with its own environmental and toxicological profile.^[1] Furthermore, certain accelerators, particularly those derived from secondary amines like MOR, are known to be precursors to carcinogenic N-nitrosamines.^[2]

Comparative Environmental Data

The following tables summarize the key environmental and toxicological data for the selected sulfenamide accelerators and their common degradation product, MBT.

Table 1: Aquatic Toxicity of Sulfenamide Accelerators and MBT

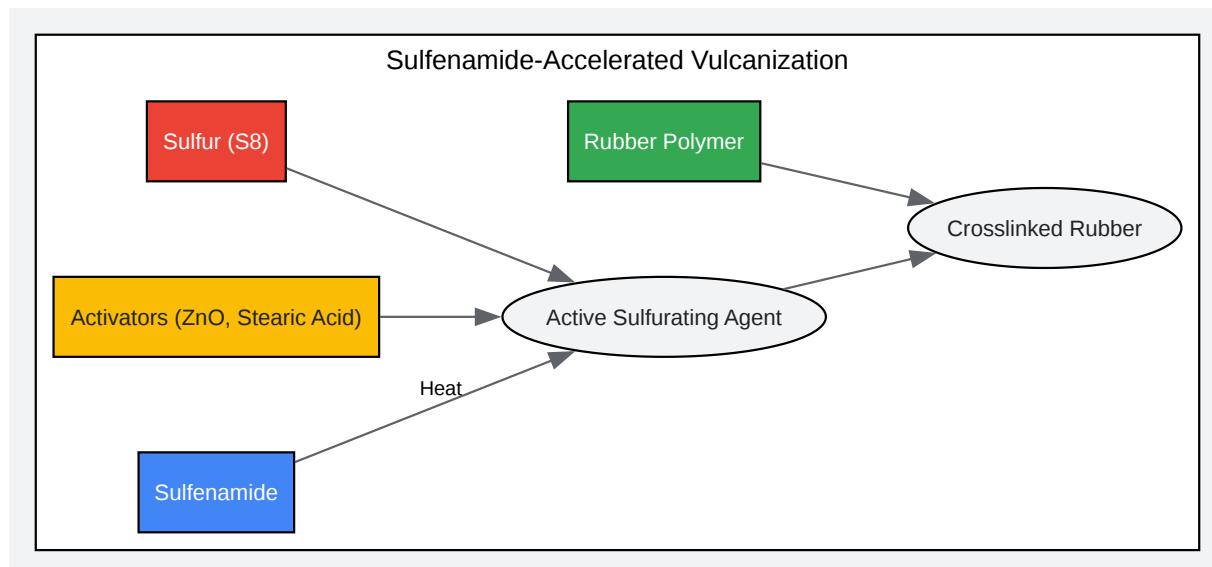
Chemical	Test Organism	Endpoint (96h LC50 for fish, 48h EC50 for daphnia, 72h EC50 for algae)	Value (mg/L)	Reference
CBS	Fathead Minnow	LC50	>1000	[3]
Daphnia magna	EC50	18	[3]	
Algae	EC50	1.1	[3]	
TBBS	Rainbow Trout	LC50	5.4	[4]
Daphnia magna	EC50	18.0	[4]	
Algae	EC50	1.1	[4]	
DCBS	Orizias latipes (Japanese rice fish)	LC50	>0.0344	[5]
Daphnia magna	EC50	>0.0314	[5]	
Selenastrum capricornutum	EC50	>0.0118	[5]	
MOR	Oncorhynchus mykiss (Rainbow trout)	LC50	0.31	[6]
Daphnia magna	EC50	2.84	[6]	
Pseudokirchnerie lla subcapitata	EC50	0.5	[6]	
MBT	Salmo gairdneri (Rainbow trout)	LC50	0.73	[5]
Daphnia magna	EC50	0.71	[5]	
Selenastrum capricornutum	EC50	0.5	[5]	

Table 2: Biodegradability and Bioconcentration Potential

Chemical	Ready Biodegradability (%) degradation in 28 days)	Test Guideline	Bioconcentration Potential	Reference
CBS	4% (CO ₂ evolution)	OECD 301B (similar)	Log Kow = 3.47	[7] [8]
TBBS	Biodegradable after prolonged adaptation	Not specified	Log Pow = 3.36	[2] [9]
DCBS	Up to 6%	OECD 301C	Log Kow > 4.8 (High potential)	[5]
MOR	Not readily biodegradable	Not specified	LogP = 3.4	[10] [11]
MBT	2.5% (14 days)	Not specified	BCF < 8 (Low potential)	[5]

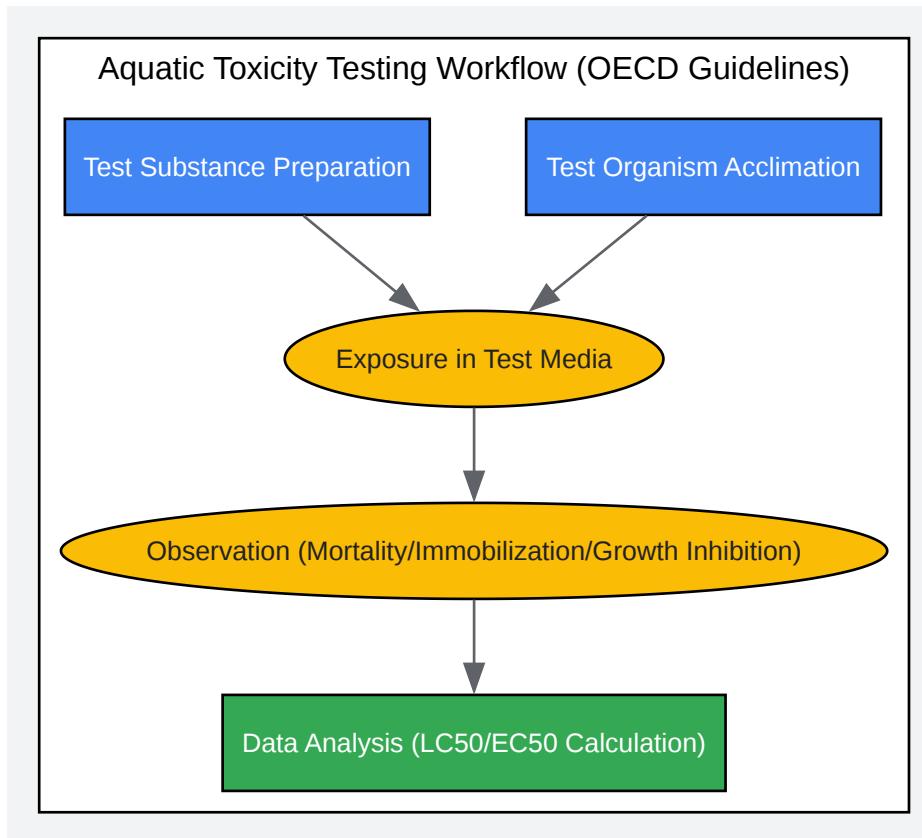
Visualizing Pathways and Processes

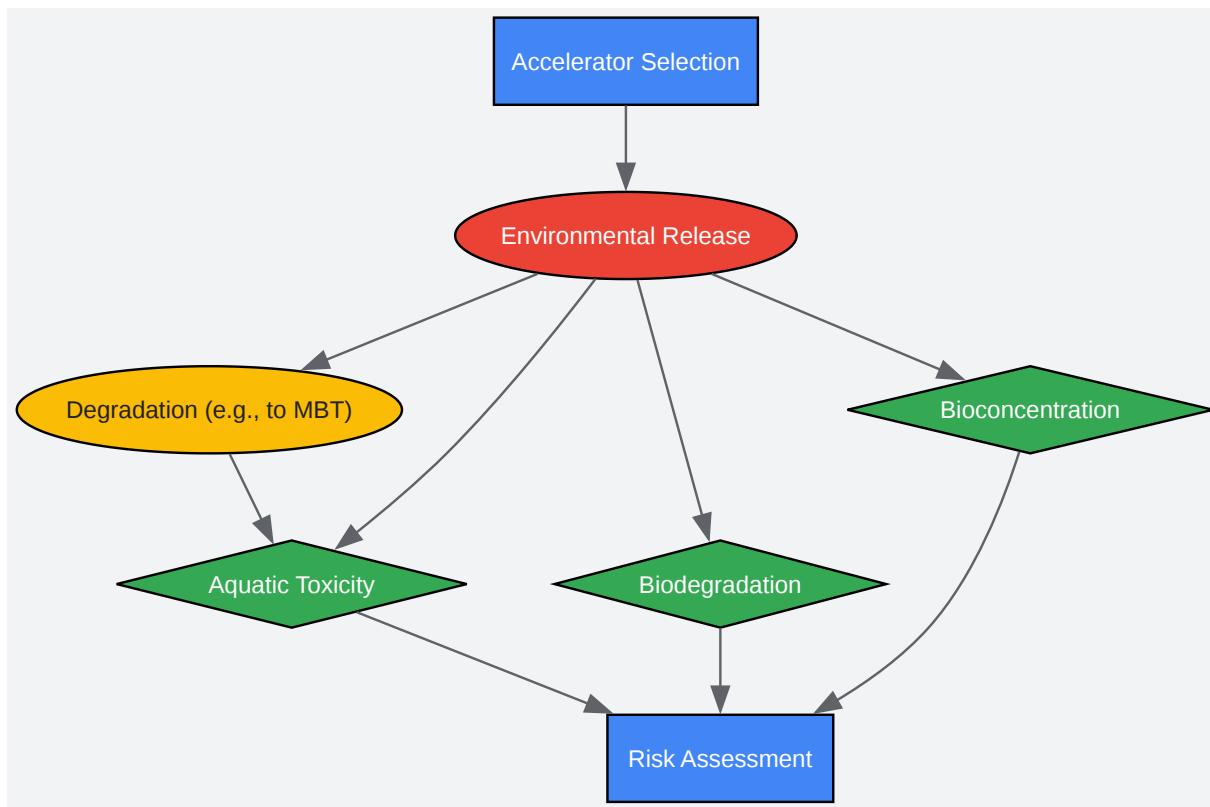
To better understand the mechanisms and workflows discussed, the following diagrams are provided in DOT language.



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Sulfenamide-accelerated sulfur vulcanization pathway.



[Click to download full resolution via product page](#)*Experimental workflow for aquatic toxicity testing.*[Click to download full resolution via product page](#)*Logical flow for environmental risk assessment.*

Experimental Protocols

The environmental data presented in this guide are typically generated following standardized international guidelines to ensure consistency and comparability.

Aquatic Toxicity Testing

Acute aquatic toxicity is assessed using methodologies outlined by the Organisation for Economic Co-operation and Development (OECD). These tests expose standard aquatic organisms to a range of concentrations of the test substance over a defined period.

- Fish, Acute Toxicity Test (OECD Guideline 203): This test determines the concentration of a chemical that is lethal to 50% (LC50) of the test fish, typically rainbow trout or zebrafish, over a 96-hour exposure period.
- Daphnia sp., Acute Immobilisation Test (OECD Guideline 202): This test evaluates the concentration at which 50% of the daphnids (water fleas) are immobilized (EC50) after a 48-hour exposure.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD Guideline 201): This test measures the effect of the substance on the growth of algae, determining the concentration that inhibits growth by 50% (EC50) over a 72-hour period.

Ready Biodegradability Testing

Ready biodegradability is a screening test that provides an indication of the potential for a chemical to be rapidly and completely biodegraded by microorganisms in an aerobic aqueous environment. The OECD 301 series of tests are commonly employed.

- CO2 Evolution Test (OECD Guideline 301B): This method measures the amount of carbon dioxide produced from the microbial degradation of the test substance over a 28-day period. A substance is considered readily biodegradable if it reaches a threshold of 60% of its theoretical maximum CO2 production within a 10-day window.[\[3\]](#)
- Modified MITI Test (I) (OECD Guideline 301C): This test also follows the degradation of a substance over 28 days but uses a specific inoculum from the Japanese Ministry of International Trade and Industry (MITI).[\[5\]](#)[\[12\]](#)

Bioconcentration Factor (BCF)

The bioconcentration factor is a measure of a chemical's tendency to accumulate in an organism from the surrounding water. It is the ratio of the chemical concentration in the organism to the concentration in the water at a steady state.[\[13\]](#)[\[14\]](#) BCF can be experimentally determined following OECD Guideline 305. Alternatively, the octanol-water partition coefficient (Log Kow or LogP) can be used as a screening indicator for bioaccumulation potential. A higher Log Kow value generally suggests a higher potential for bioconcentration.[\[14\]](#)

Determination of N-Nitrosamines in Rubber

The analysis of volatile N-nitrosamines in rubber products is critical for safety assessment, particularly for consumer products. Several analytical methods are available:

- Gas Chromatography-Thermal Energy Analyzer (GC-TEA): This is a highly selective and sensitive method for the detection of nitrosamines.
- Gas Chromatography-Mass Spectrometry (GC-MS): A widely used technique that can identify and quantify nitrosamines.[\[15\]](#)
- Liquid Chromatography-Mass Spectrometry (LC-MS): This method is also employed for the analysis of nitrosamines in rubber extracts.[\[16\]](#)

A general procedure involves:

- Extraction: The rubber sample is cut into small pieces and extracted with a suitable solvent, such as dichloromethane or methanol, often using a Soxhlet apparatus or ultrasonic bath.[\[16\]](#)
- Clean-up: The extract may be purified using solid-phase extraction (SPE) to remove interfering substances.[\[15\]](#)
- Analysis: The purified extract is then injected into the GC-MS or LC-MS system for separation and quantification of the target nitrosamines.[\[15\]](#)

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